

# Interpreting inconsistent results in L-homoarginine supplementation studies

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## Compound of Interest

Compound Name: *H-HoArg-OH*

Cat. No.: *B1673340*

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## Frequently Asked Questions (FAQs) General & Foundational Knowledge

**Q1:** What is L-homoarginine and what is its physiological significance?

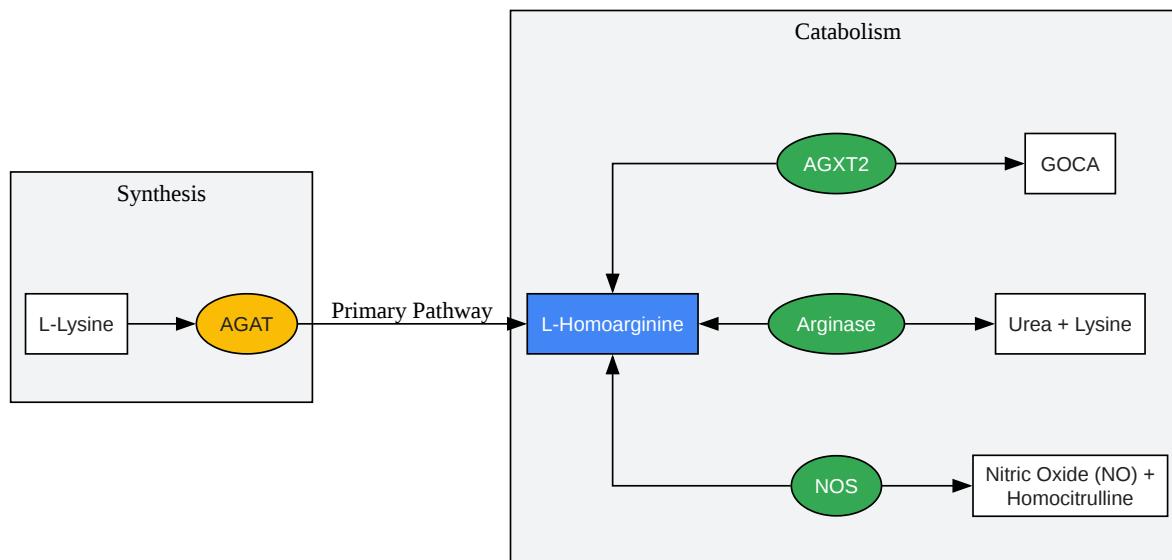
**A1:** L-homoarginine (L-hArg) is a non-proteinogenic amino acid, structurally similar to L-arginine.<sup>[1]</sup> It is synthesized endogenously from lysine and arginine by the enzyme L-arginine:glycine amidinotransferase (AGAT).<sup>[1][2]</sup> Low circulating levels of L-homoarginine have been strongly associated with an increased risk for cardiovascular disease, adverse cardiovascular events, and mortality in numerous epidemiological studies.<sup>[1][2][3][4][5][6]</sup> This has led to the hypothesis that L-hArg may be a protective factor, and that supplementation could be a viable therapeutic strategy.<sup>[4]</sup> L-hArg serves as an alternative substrate for nitric oxide synthase (NOS) to produce nitric oxide (NO) and is also an inhibitor of the enzyme arginase, which competes with NOS for the common substrate L-arginine.<sup>[4][7]</sup>

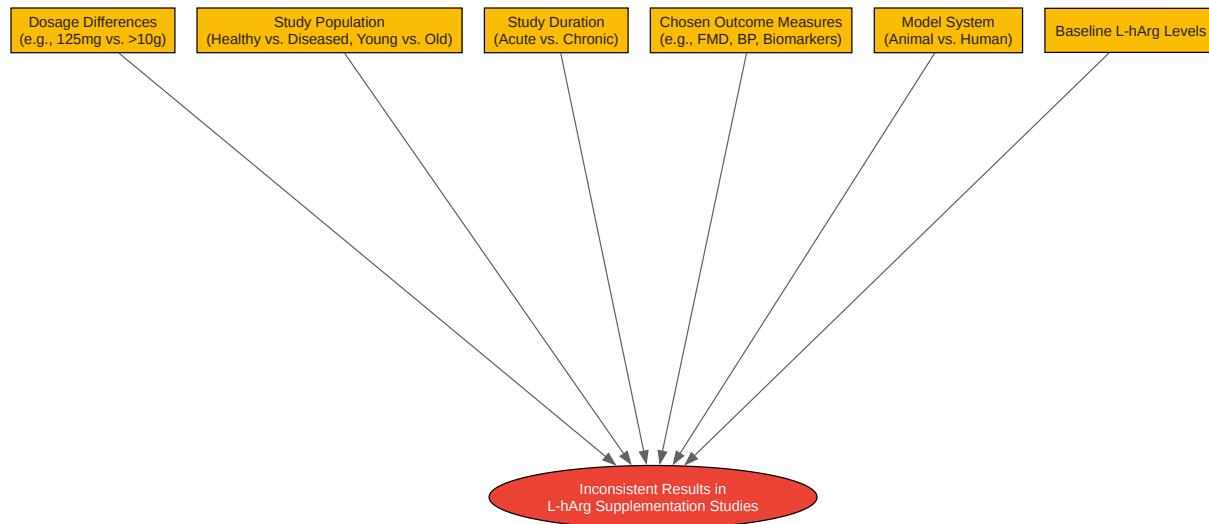
**Q2:** What are the primary metabolic pathways for L-homoarginine?

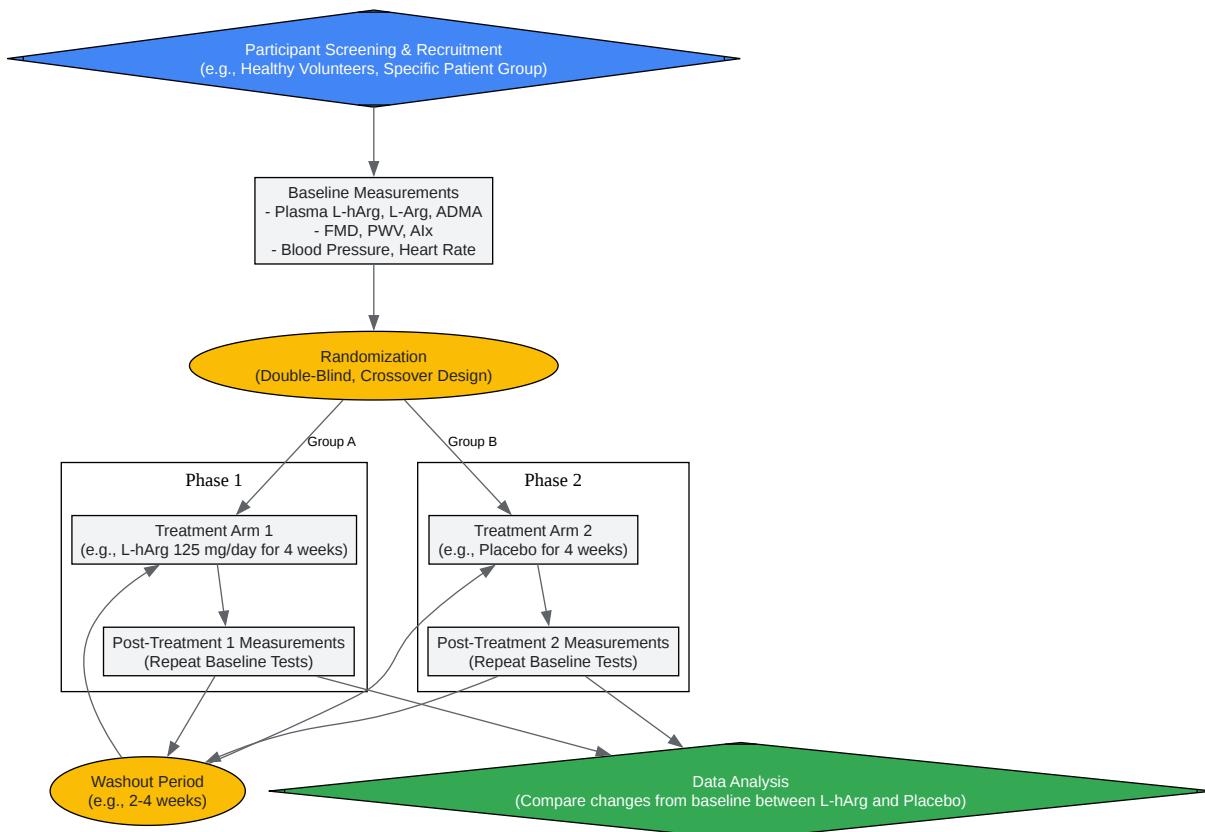
**A2:** L-homoarginine is primarily synthesized by L-arginine:glycine amidinotransferase (AGAT).<sup>[1][8]</sup> Its catabolism involves several enzymes:

- Nitric Oxide Synthases (NOS): L-hArg is a weak substrate for all three NOS isoforms, leading to the production of NO and homocitrulline.<sup>[3][4]</sup>
- Arginases: It can be metabolized by arginases to form urea and lysine.<sup>[3][4]</sup>

- Alanine:glyoxylate aminotransferase 2 (AGXT2): A key catabolic pathway involves its transamination by AGXT2 to form 6-guanidino-2-oxocaproic acid (GOCA).[3][4][9] Genetic variations in the AGXT2 gene can affect circulating L-homoarginine levels.[5]







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